

The Occurrence and Biosynthesis of Lavandulyl Acetate in Essential Oils: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Lavandulyl acetate, an irregular monoterpene ester, is a significant contributor to the characteristic aroma of lavender essential oil and possesses various biological activities of interest to the pharmaceutical and cosmetic industries. This technical guide provides an indepth overview of the natural occurrence of lavandulyl acetate in essential oils, its biosynthetic pathway, and the methodologies employed for its extraction and quantification. Quantitative data from multiple studies are summarized for comparative analysis. Detailed experimental protocols and a diagram of the biosynthetic pathway are presented to facilitate further research and development.

Natural Occurrence of Lavandulyl Acetate

Lavandulyl acetate is found in a variety of aromatic plants, most notably in species of the Lavandula genus. Its concentration can vary significantly depending on the species, cultivar, geographical location, and post-harvest processing methods. While a key component of true lavender (Lavandula angustifolia) essential oil, it is also present in lavandin (Lavandula × intermedia), a hybrid of L. angustifolia and L. latifolia.[1][2] The presence and concentration of lavandulyl acetate, along with other key compounds like linalool and linalyl acetate, are crucial for the quality and therapeutic properties of the essential oil.[3][4]



Table 1: Quantitative Occurrence of Lavandulyl Acetate in Various Lavandula Species and Cultivars



Plant Species/Cultiv ar	Plant Part	Extraction Method	Lavandulyl Acetate Concentration (%)	Reference
Lavandula angustifolia 'Munstead'	Flowers	Organic Extraction	2.99 ± 0.298	[5]
Lavandula angustifolia 'Little Lottie'	Flowers	Organic Extraction	1.45 ± 0.985	[5]
Lavandula × intermedia 'Grosso'	Flowers	Organic Extraction	0.43 ± 0.017	[5]
Lavandula angustifolia	Not specified	Not specified	2.8 - 14.5	[6][7]
Lavandula × intermedia	Not specified	Not specified	2.8 - 14.5	[6][7]
Lavandula angustifolia	Not specified	Essential Oil	3.4 - 6.2 (ISO 3515:2002 standard)	[5]
Lavandula × intermedia	Not specified	Essential Oil	1.5 - 3 (ISO 8902:2009 standard)	[5]
Lavandula angustifolia	Inflorescences	Ethanol Extraction	14.21	[8]
New Ukrainian L. angustifolia Cultivars	Fresh Flowers	Not specified	0.2 - 12.0	[9]
Lavandula officinalis	Aerial Parts	Hydrodistillation	4.34	[10]







Lavandula
species (from
Kastamonu,
Türkiye)

Hydrodistillation 6.11 [11]

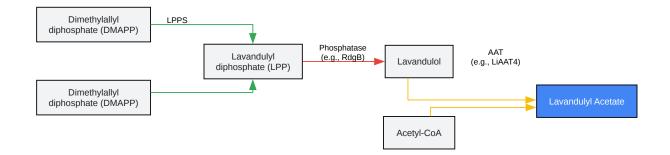
Biosynthesis of Lavandulyl Acetate

The biosynthesis of lavandulyl acetate is a fascinating example of irregular monoterpene formation in plants. Unlike regular monoterpenes which are formed by a head-to-tail condensation of isopentenyl diphosphate (IPP) and dimethylallyl diphosphate (DMAPP), lavandulyl derivatives are synthesized through a head-to-middle condensation of two DMAPP units.[12]

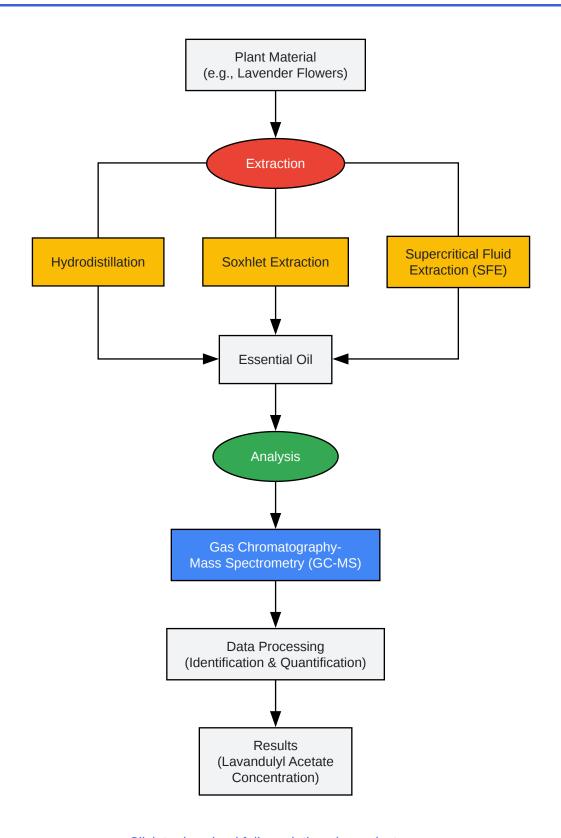
The key enzyme in this pathway is lavandulyl diphosphate synthase (LPPS), a type of cisprenyl diphosphate synthase.[13] This enzyme catalyzes the formation of lavandulyl diphosphate (LPP) from two molecules of DMAPP. Following this, a phosphatase, such as RdgB identified in engineered E. coli, can convert LPP to lavandulol.[12][14][15][16] The final step is the esterification of lavandulol with acetyl-CoA, a reaction catalyzed by an alcohol acyltransferase (AAT), such as LiAAT4 from Lavandula x intermedia, to produce lavandulyl acetate.[12][14][15][16]

Biosynthetic Pathway of Lavandulyl Acetate









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